

Navigating the Safe Disposal of 3-Nitrophenylethylamine: A Procedural Guide

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Compound of Interest

Compound Name: **3-Nitrophenylethylamine**

Cat. No.: **B1313471**

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **3-Nitrophenylethylamine**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

Hazard Profile and Safety Summary

3-Nitrophenylethylamine is categorized as a combustible solid with acute oral toxicity.^[1] As with many aromatic nitro compounds, it is treated as hazardous waste, and its disposal is regulated.^{[2][3]} Improper disposal can lead to environmental contamination and potential health risks. Therefore, it is mandatory to manage this compound and any contaminated materials as hazardous waste through a licensed and approved waste disposal company.^{[2][3]}

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative and safety data for **3-Nitrophenylethylamine** and its hydrochloride salt.

Property	Value	Source
3-Nitrophenylethylamine Hydrochloride		
CAS Number	19008-62-9	[1] [4]
Molecular Formula	C ₈ H ₁₁ ClN ₂ O ₂	[1] [4]
Molecular Weight	202.64 g/mol	[1] [4]
Melting Point	211-215 °C	[1]
Hazard Classifications	Acute Toxicity 4, Oral (H302)	[1]
Signal Word	Warning	[1]
General Nitro Compounds		
WGK (Water Hazard Class)	WGK 3 (highly hazardous to water)	[1]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **3-Nitrophenylethylamine** and its contaminated materials is to manage them as hazardous waste. This protocol outlines the necessary steps to ensure safe handling and compliance.

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety goggles or a face shield.[\[5\]](#)
- Body Protection: A laboratory coat.[\[5\]](#)
- Respiratory Protection: A dust mask type N95 (US) may be required, especially when handling the solid form to avoid dust formation.[\[1\]](#)[\[5\]](#)

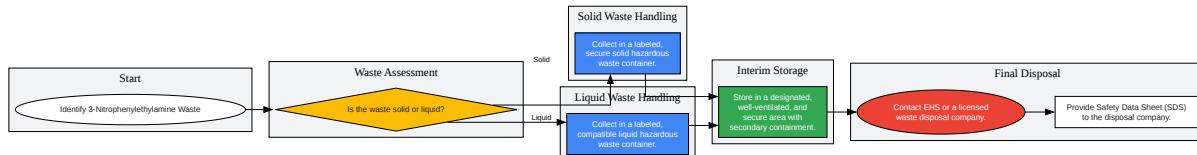
Experimental Protocol for Waste Segregation and Storage

- Waste Identification and Segregation:
 - Identify and separate all waste containing **3-Nitrophenylethylamine**.
 - Do not mix this waste with other waste streams to avoid incompatible chemical reactions.
[6][7]
- Container Selection and Labeling:
 - Solid Waste: Collect any surplus or expired **3-Nitrophenylethylamine** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure lid.[2][6]
 - Liquid Waste: If the compound is in a solvent, collect it in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.
[2]
 - Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste".[6]
 - The full chemical name: "**3-Nitrophenylethylamine**".[2]
 - The associated hazards (e.g., "Toxic," "Combustible Solid").[1][2]
 - The date of accumulation.[2]
- Storage of Hazardous Waste:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area.[2]
 - The storage area should have secondary containment to prevent the spread of material in case of a leak.[2][7]
 - Keep containers tightly closed when not in use.[5][6]

- Disposal of Empty Containers:
 - Empty containers of **3-Nitrophenylethylamine** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent.[2]
 - The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[2][8]
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.[2][3]
 - Provide the disposal company with the Safety Data Sheet (SDS) for the compound.[2]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Nitrophenylethylamine**.



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Caption: Disposal workflow for **3-Nitrophenylethylamine**.

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References

- 1. 3-Nitrophenethylamine 97 19008-62-9 [sigmaaldrich.com]
- 2. benchchem.com [benchchem.com]
- 3. reddit.com [reddit.com]
- 4. scbt.com [scbt.com]
- 5. fishersci.com [fishersci.com]
- 6. engineering.purdue.edu [engineering.purdue.edu]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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